

safe handling and storage procedures for 4-Methylbenzyl chloride

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Compound of Interest

Compound Name: 4-Methylbenzyl chloride

Cat. No.: B047497

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Application Notes and Protocols for 4-Methylbenzyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylbenzyl chloride (CAS No. 104-82-5), also known as α -chloro-p-xylene or p-xylyl chloride, is a combustible and corrosive liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2][3]} It may also cause respiratory irritation.^[1] This document provides detailed procedures for the safe handling and storage of **4-Methylbenzyl chloride** to minimize risks to personnel and the environment.

Hazard Identification and Toxicology

Signal Word: Danger^{[1][2]}

Hazard Statements:

- Combustible liquid.^[1]
- Harmful if swallowed.^[1]
- Causes severe skin burns and eye damage.^[1]

- May cause respiratory irritation.[1]
- Lachrymator (substance which increases the flow of tears).[4]

Toxicological Data: While specific LD50 data for **4-Methylbenzyl chloride** is not readily available, it is classified as harmful if swallowed.[1] The toxicological properties have not been fully investigated.[5] For the related compound Benzyl chloride, the following data is available:

- LC50 Inhalation (rat, 4h): 0.74 mg/l, indicating high acute toxicity from inhalation exposure.[4]

No specific occupational exposure limits have been established for **4-Methylbenzyl chloride**. [1] For Benzyl chloride, the following limits are established:

- OSHA PEL: 1 ppm (8-hour TWA)[2]
- NIOSH REL: 1 ppm (15-minute Ceiling)[2]
- ACGIH TLV: 1 ppm (8-hour TWA)[2]

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C8H9Cl	[5]
Molecular Weight	140.61 g/mol	[6]
Appearance	Light yellow liquid	[5]
Odor	Pungent, irritating	[5]
Melting Point	4 °C / 39.2 °F	[5]
Boiling Point	200 - 202 °C / 392 - 395.6 °F @ 760 mmHg	[5]
Flash Point	75 °C / 167 °F	[2][5]
Density	1.060 - 1.062 g/mL at 25 °C	[5]
Vapor Pressure	0.2 mbar @ 20 °C	[5]
Solubility	Insoluble in water	

Safe Handling Protocols

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[1\]](#)[\[5\]](#)
- Use a closed system or provide appropriate exhaust ventilation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield (8-inch minimum) is also recommended.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
[\[4\]](#) Gloves must be inspected prior to use, and proper glove removal technique should be followed.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[5\]](#) A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment shows it is appropriate.

General Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Remove and wash contaminated clothing and gloves before re-use.

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[4\]](#)

- Recommended storage temperature is 2 - 8°C (refrigerated).[4]
- Store locked up.[1]
- Store in a corrosive resistant container with a resistant inner liner.
- Incompatible Materials: Bases, alcohols, amines, metals, and strong oxidizing agents.[1]

Emergency Procedures

Accidental Release Measures

- Evacuate: Remove all sources of ignition and evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., dry sand or earth) and place it into a chemical waste container.[4] Do not let the product enter drains.
- Personal Protection: Use personal protective equipment, including respiratory protection.

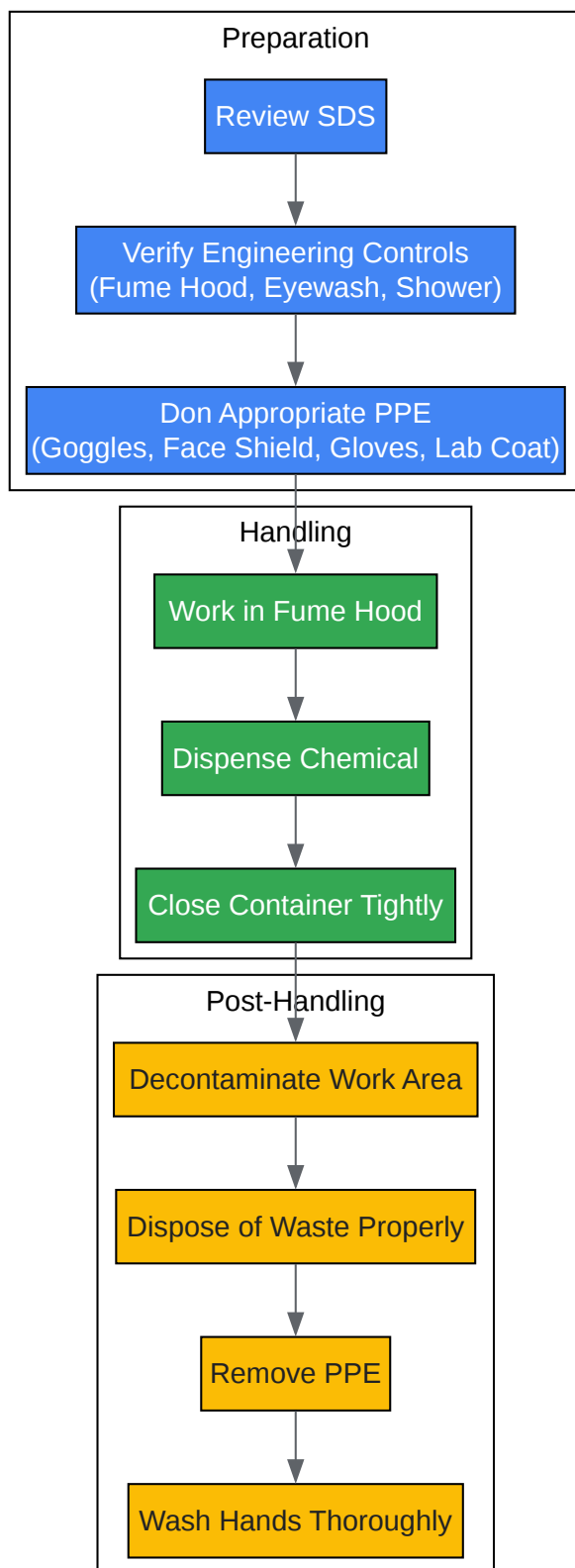
First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get immediate medical attention.
[1][5]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention.[1][5]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get immediate medical attention.[1][5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.[1]

Firefighting Measures

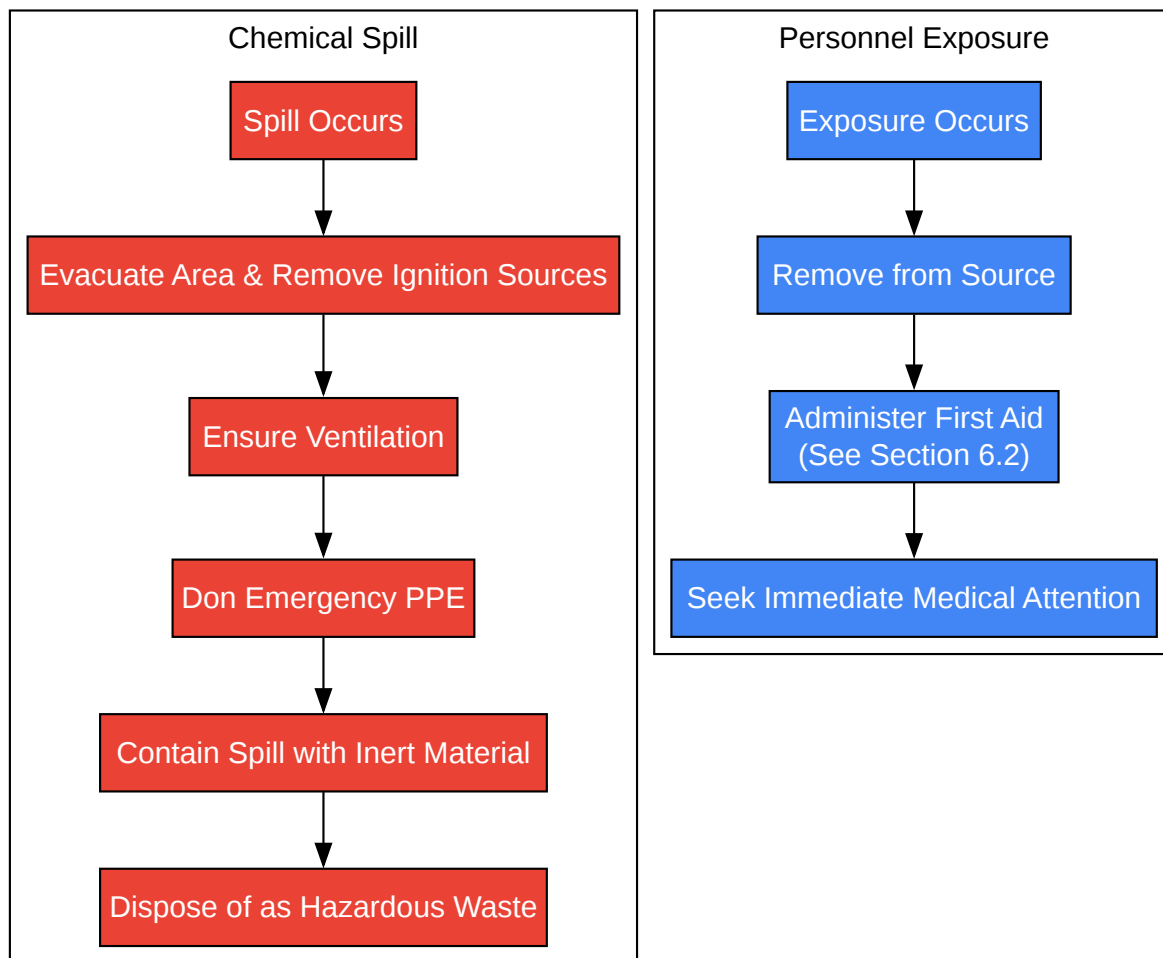
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[4\]](#)
- Specific Hazards: Combustible material. Containers may explode when heated.[\[1\]](#)[\[4\]](#)
Hazardous combustion products include carbon monoxide, carbon dioxide, phosgene, and hydrogen chloride gas.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Visualized Workflows



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Caption: Workflow for the safe handling of **4-Methylbenzyl chloride**.



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